

# A Comparative Analysis of Pheromone Lures for the Codling Moth, *Cydia pomonella*

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## Compound of Interest

Compound Name: (E,E)-8,10-dodecadienyl acetate

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A guide for researchers and pest management professionals on the efficacy and application of various pheromone and kairomone-based lures for monitoring and controlling the codling moth (*Cydia pomonella*), a significant pest in pome fruit orchards.

The codling moth, *Cydia pomonella*, is a major pest of apples, pears, and walnuts worldwide. Effective monitoring of its populations is crucial for timely and targeted pest management strategies. Pheromone and kairomone-based lures are essential tools for this purpose, but their efficacy can vary significantly depending on their chemical composition, release rate, and the material of the dispenser. This guide provides a comparative analysis of different pheromone lures, supported by experimental data, to aid researchers and drug development professionals in selecting the most appropriate lures for their specific needs.

## Comparative Performance of Pheromone Lures

Numerous studies have evaluated the effectiveness of various lure combinations for attracting *Cydia pomonella*. The primary attractant is the female-produced sex pheromone, (E,E)-8,10-dodecadien-1-ol (codlemone). However, recent research has focused on incorporating kairomones, such as pear ester ((E,Z)-2,4-ethyl decadienoate), to attract both male and female moths. The inclusion of other plant volatiles, like (E)-4,8-dimethyl-1,3,7-nonatriene (DMNT) and pyranoid linalool oxide (LOX), has also shown promise in enhancing lure attractiveness.

A key factor influencing lure performance is the dispenser material, which affects the release rate and longevity of the semiochemicals. Commonly used materials include rubber septa and polyvinyl chloride (PVC) matrices.

Table 1: Comparison of Mean Seasonal Captures of *Cydia pomonella* with Different Pheromone Lures

Lure Composition	Dispenser Type	Mean Seasonal Male Moth Capture ( $\pm$ SEM)	Mean Seasonal Female Moth Capture ( $\pm$ SEM)	Mean Seasonal Total Moth Capture ( $\pm$ SEM)	Reference
CM L2 Long-Life® (Pheromone)	Not Specified	Not Specified	Not Specified	Significantly higher than CM DA and CM 10X in non-MD orchards	<a href="#">[1]</a>
CM 10X Megalure® (Pheromone)	Not Specified	Not Specified	Not Specified	Significantly lower than CM DA Combo and CM L2	<a href="#">[1]</a>
Pherocon CM DA® (Pear Ester)	Not Specified	Not Specified	0	Significantly lower than CM DA Combo and CM L2	<a href="#">[1]</a>
Pherocon CM-DA Combo® (Pheromone + Pear Ester)	Not Specified	Not Specified	Low	Most effective in MD orchards	<a href="#">[1]</a>
PH/PE + AA	Septum	Not Specified	Not Specified	Significantly lower than PVC lures	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
PH/PE + AA	PVC	Not Specified	Not Specified	Significantly higher than septum lures	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

PE/DMNT/LO X + AA	PVC	Not Specified	$0.56 \pm 0.02$ (proportion)	Significantly higher female capture for 8 weeks (USA study)	<a href="#">[2]</a> <a href="#">[3]</a>
PH/PE/DMNT /LOX + AA	PVC	Not Specified	$0.35 \pm 0.02$ (proportion)	Addition of PH reduced female capture	<a href="#">[2]</a> <a href="#">[3]</a>

Abbreviations: PH = (E,E)-8,10-dodecadien-1-ol (sex pheromone); PE = (E,Z)-2,4-ethyl decadienoate (pear ester); AA = Acetic Acid; DMNT = (E)-4,8-dimethyl-1,3,7-nonatriene; LOX = Pyranoid linalool oxide; MD = Mating Disruption; SEM = Standard Error of the Mean.

Studies have shown that lures combining the sex pheromone with pear ester and acetic acid can capture 8 to 10 times more female moths than lures with only the pear ester and pheromone combination[\[5\]](#). The dispenser material also plays a critical role, with PVC-based lures generally showing significantly higher total moth capture compared to septum-based lures for the same chemical blend[\[2\]](#)[\[3\]](#)[\[4\]](#). Interestingly, in a US-based study, the addition of the sex pheromone (PH) to a blend of pear ester, DMNT, and LOX (PE/DMNT/LOX) in a PVC lure significantly reduced the capture of female moths[\[2\]](#)[\[3\]](#)[\[4\]](#).

## Experimental Protocols

The following is a generalized experimental protocol for comparing the efficacy of different pheromone lures for *Cydia pomonella*, based on methodologies reported in various studies[\[1\]](#) [\[2\]](#)[\[3\]](#)[\[6\]](#).

### 1. Experimental Site:

- Select commercial apple, pear, or walnut orchards with a known history of *Cydia pomonella* infestation.
- Establish replicate plots for each lure treatment, ensuring adequate spacing between plots to minimize interference.

## 2. Trap and Lure Deployment:

- Use standardized traps, such as delta traps or wing traps, across all treatments.
- Hang traps in the upper third of the tree canopy, at a height of approximately 2.5 meters[6].
- Bait traps with the different pheromone lures to be tested. Lures should be from the same production batch to ensure consistency.
- Include an unbaited trap as a control.
- Randomize the placement of different lure treatments within each replicate block.

## 3. Data Collection:

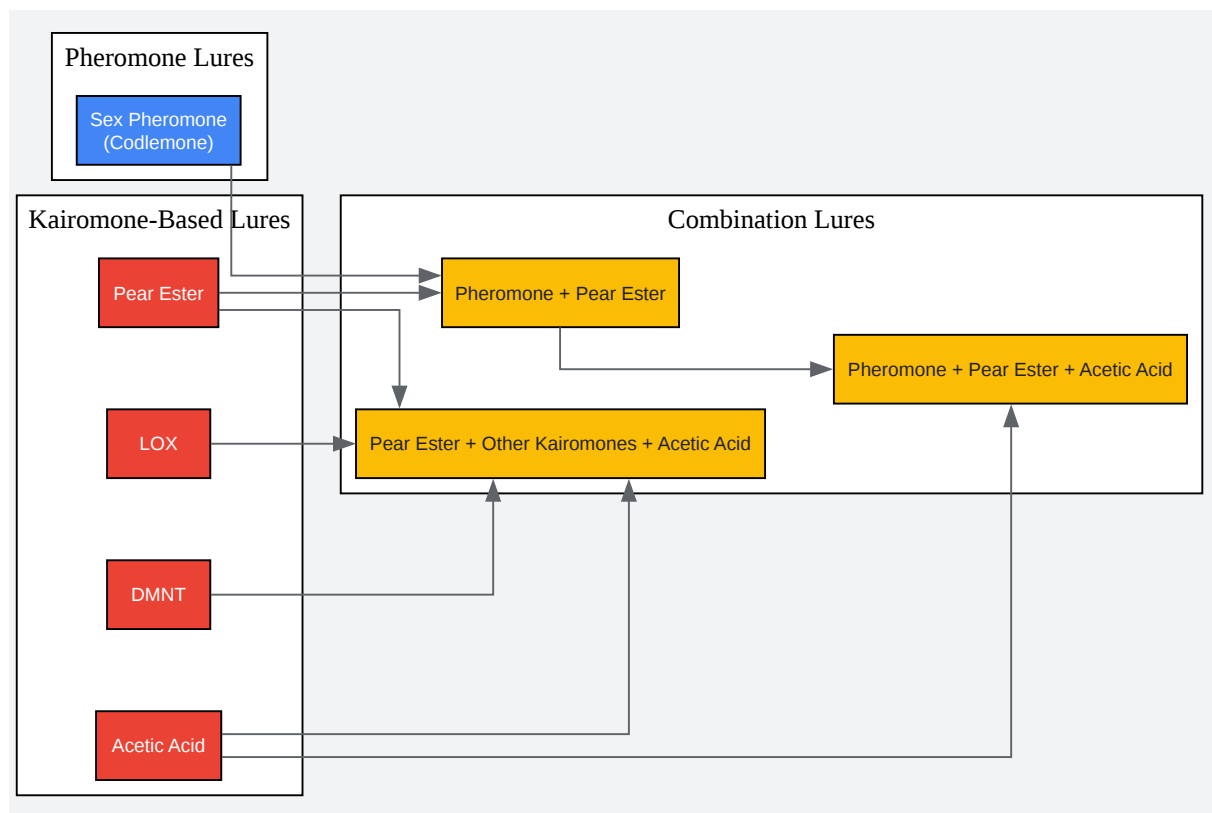
- Inspect traps weekly or bi-weekly throughout the flight season of *Cydia pomonella*.
- Record the number of male and female moths captured in each trap.
- Remove captured moths after each inspection.
- Replace sticky liners and lures at intervals recommended by the manufacturer or as determined by the experimental design.

## 4. Data Analysis:

- Analyze the trap capture data using appropriate statistical methods, such as Analysis of Variance (ANOVA), followed by a means separation test (e.g., Tukey's HSD) to determine significant differences between lure treatments.
- Consider environmental factors such as temperature, humidity, and rainfall in the analysis, as they can influence moth activity[6].

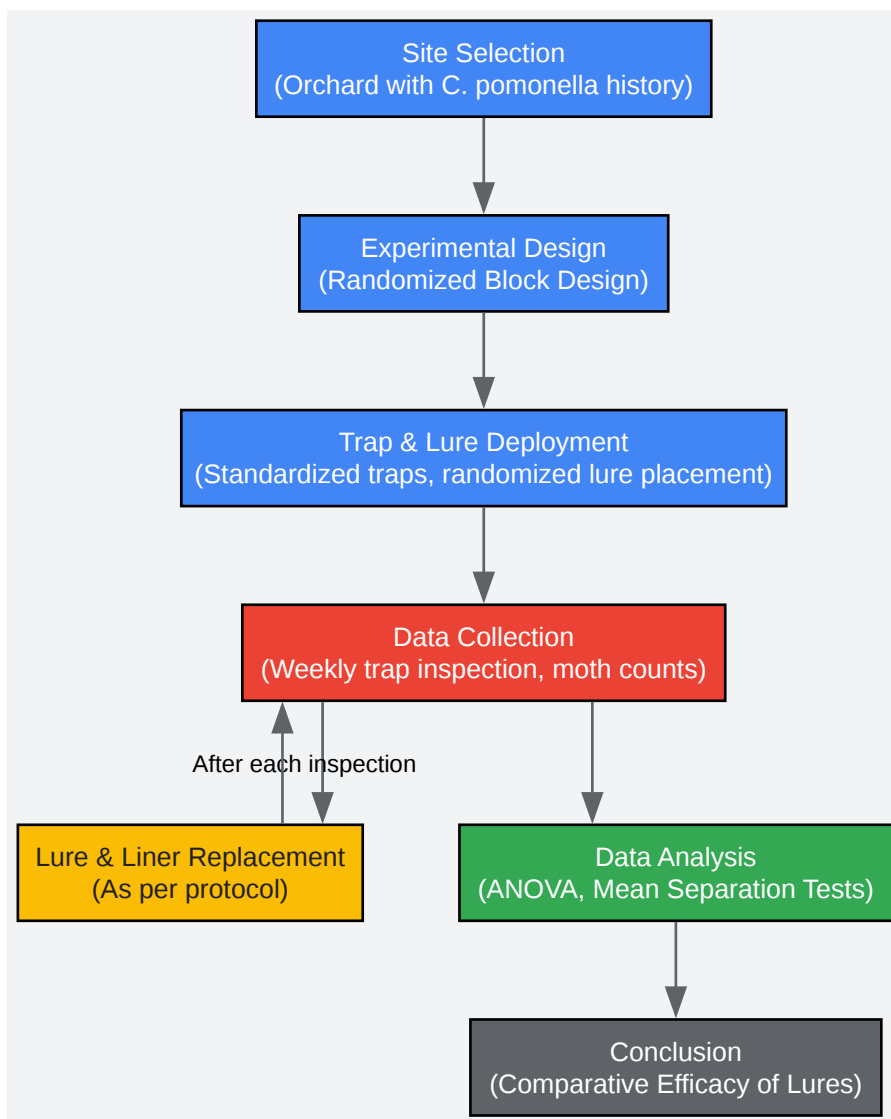
# Signaling Pathways and Experimental Workflow Visualization

The following diagrams illustrate the logical relationships in lure composition and a typical experimental workflow for lure comparison.



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Caption: Logical relationships of components in different *C. pomonella* lures.



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Caption: A typical experimental workflow for comparing pheromone lures.

## Conclusion

The selection of an appropriate pheromone lure for *Cydia pomonella* is a critical decision for effective pest management and research. This guide highlights that combination lures, particularly those incorporating both sex pheromones and kairomones like pear ester, tend to be more effective than single-component lures. Furthermore, the choice of dispenser material, such as PVC, can significantly enhance lure performance. The provided experimental protocol offers a standardized framework for conducting comparative studies, ensuring reliable and reproducible results. The visualizations aid in understanding the relationships between lure

components and the logical flow of a comparative experiment. Researchers and professionals are encouraged to consider these factors to optimize their monitoring and control strategies for the codling moth.

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